Application Notes and Protocols: Quingestanol Acetate Administration for

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Compound of Interest	
Compound Name:	*Quingestanol*
CAS No.:	*10592-65-1*
Cat. No.:	*B080394*

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Abstract

This document provides a comprehensive guide for the administration of **Quingestanol** Acetate (QA), a synthetic progestin, in rodent models for prec potent progestogen norethisterone, QA is a valuable tool for studies in reproductive biology, endocrinology, and contraceptive development.[1] These researchers, scientists, and drug development professionals, offering in-depth protocols and explaining the scientific rationale behind key experimenta reproducibility, and animal welfare.

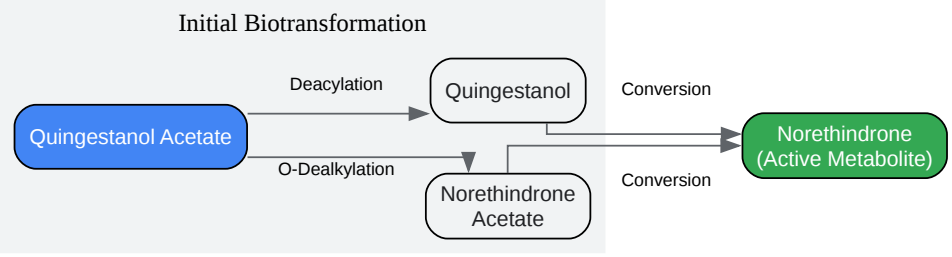
Part 1: Foundational Principles & Experimental Design

Successful and reproducible outcomes in rodent studies hinge on meticulous planning before the first dose is administered. This section outlines the the bedrock of a robust experimental design.

Quingestanol Acetate: Mechanism of Action & Metabolism

Quingestanol Acetate (ENTACP) is a synthetic estrane steroid that functions as a progestin.[1] It is an agonist of the progesterone receptor.[1] Crucia is converted into its active form within the body. Following administration, it undergoes biotransformation into norethisterone, with **quingestanol** and r intermediate metabolites.[1][2] Unlike some steroid ethers, QA is not significantly stored in adipose tissue, which means it does not have a prolonged dose.[1][3] Its biological effects also include weak androgenic and estrogenic activity.[1]

Understanding this metabolic pathway is essential for experimental design, as the timing of sample collection for pharmacokinetic (PK) and pharmacc account for the conversion to its active metabolites.



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Metabolic pathway of **Quingestanol** Acetate.[2]

Vehicle Selection and Formulation

The choice of vehicle is critical for ensuring the stability, solubility, and bioavailability of QA. As a steroid, QA is lipophilic.

- For Oral Gavage & Subcutaneous Injection:

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- Oil-based vehicles: Sesame oil or corn oil are common choices for steroids, enhancing absorption.
- Aqueous suspensions: For higher concentrations or when an oil vehicle is contraindicated, QA can be micronized and suspended in an aqueous agent (e.g., 0.5% carboxymethylcellulose - CMC) and a surfactant (e.g., 0.1% Tween 80).

- For Dietary Admixture: The compound is typically pre-mixed with a small amount of the powdered diet before being incorporated into the total batch

Trustworthiness Pillar: A vehicle-only control group is mandatory in all experiments. This group receives the same volume and administration schedul groups, isolating the effects of QA from any potential effects of the vehicle or the administration procedure itself.[5]

Dose Selection and Calculation

Dose selection should be based on literature review and the specific research question. Early studies in rats have used oral doses ranging from 0.5 m investigate effects on pregnancy and nidation.[6]

Dose Calculation:

- Convert animal dose to mg/kg: A 5 mg dose in a 250g rat is equivalent to 20 mg/kg.
  - Dose (mg/kg) = Dose (mg) / Animal Weight (kg)
- Calculate Formulation Concentration:
  - Concentration (mg/mL) = Dose (mg/kg) / Dosing Volume (mL/kg)
  - Example: For a 20 mg/kg dose administered via oral gavage at 5 mL/kg, the required concentration is 4 mg/mL.

Animal Model and Estrous Cycle Synchronization

The choice of species (mouse vs. rat), strain, sex, and age must be justified. For studies involving a progestin like QA, the stage of the female reprod variable. Therefore, synchronization of the estrous cycle is highly recommended to reduce variability and increase statistical power.

Protocol for Estrous Cycle Synchronization in Rats: A combination of a prostaglandin F2α analogue (e.g., cloprostenol) and progesterone can effectiv ensures that all animals are in a similar hormonal state at the start of QA administration.

- Day 0: Administer Cloprostenol (e.g., 0.5 µg, IP) and Progesterone (e.g., 3 µg, SC).[8][9]
- Day 3: Administer a second dose of Cloprostenol (e.g., 0.5 µg, IP).[8][9]
- Day 4-5: Most animals will enter estrus. Vaginal cytology can be used to confirm the cycle stage.

This synchronization creates a uniform population, making treatment effects more readily detectable. Studies show this type of protocol can lead to hi day, underscoring its effectiveness in aligning the reproductive timeline of the cohort.[7]

Part 2: Administration Protocols

The route of administration directly impacts the pharmacokinetic profile of a compound.[10] The choice should align with the study's objectives and, w route in humans. All procedures must be performed by trained personnel.[11][12]

Protocol: Oral Gavage (PO)

Oral gavage ensures precise dose delivery directly to the stomach.[11][13] However, it is a potential stressor and requires proper technique to avoid i

Materials:

- Appropriately sized gavage needle (flexible or curved with a rounded tip is recommended).[11][13]
- Syringe

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- Prepared QA formulation

Table 1: Recommended Gavage Needle Sizes for Mice and Rats

Animal Weight (g)	Species	Gauge	Length (inches
15-25	**Mouse**	**20-22g**	**1 - 1.5"**
25-35	Mouse	18g	1.5 - 2"
150-300	Rat	16-18g	3"
300+	Rat	14-16g	3"

Source: Adapted from institutional guidelines.[11][12][15]

Step-by-Step Procedure:

- Measure Needle Length: Before the first use, measure the gavage needle against the animal from the tip of its nose to the last rib (xiphoid process) without causing perforation.[13][15] Mark the tube at the nose; do not insert past this point.[13]
- Restraint: Properly restrain the animal to immobilize the head and align the esophagus. For mice, scruff the neck and back skin.[16] For rats, grasp region.[15] The head should be gently extended back to create a straight line.[12]
- Insertion: Gently insert the needle into the diastema (gap between incisors and molars) and advance it along the roof of the mouth toward the esop swallow as the tube passes.[15]
- Verification & Administration: The tube should advance smoothly with no resistance.[16] If resistance is felt or the animal shows respiratory distress needle may be in the trachea.[16] Once in place, administer the substance slowly and smoothly.[17]
- Withdrawal & Monitoring: Remove the needle gently along the same path of insertion.[13] Monitor the animal for 5-10 minutes for any signs of distr

Protocol: Subcutaneous (SC) Injection

SC injection is used for sustained, slow absorption of substances.[18] It is generally less stressful than other parenteral routes.

Materials:

- Appropriately sized sterile needle and syringe.
- Prepared QA formulation.

Table 2: Recommended Injection Volumes and Needle Gauges for SC Administration

Species	Max Volume/Site	Needle Gauge
Mouse	**< 3 mL**	**25-27g**
Rat	< 10 mL	25g

Source: Adhering to CCAC and institutional guidelines.[18][19]

Step-by-Step Procedure:

- Prepare Syringe: Draw up the required volume of the QA formulation. Ensure all air bubbles are expelled.[18]
- Restraint & Site Selection: The most common site is the loose skin over the interscapular region (back of the neck).[5][18] Restrain the animal and fold of skin, creating a "tent".[18][19]

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- Insertion: With the needle bevel facing up, insert the needle at the base of the skin tent at a 30-45 degree angle.[19][20]
- Aspirate: Gently pull back on the plunger.[17][19] If blood appears, the needle has entered a vessel. Withdraw and re-insert in a new location with a
- Injection: If no blood is aspirated, depress the plunger steadily to inject the solution. A small bleb or pocket of fluid should form under the skin.[20]
- Withdrawal: Remove the needle and apply gentle pressure to the site to prevent leakage.[20] Return the animal to its cage and monitor.

Protocol: Dietary Admixture

This method is ideal for long-term studies as it eliminates handling stress associated with repeated dosing.[4][21] However, dosing accuracy depends

Step-by-Step Procedure:

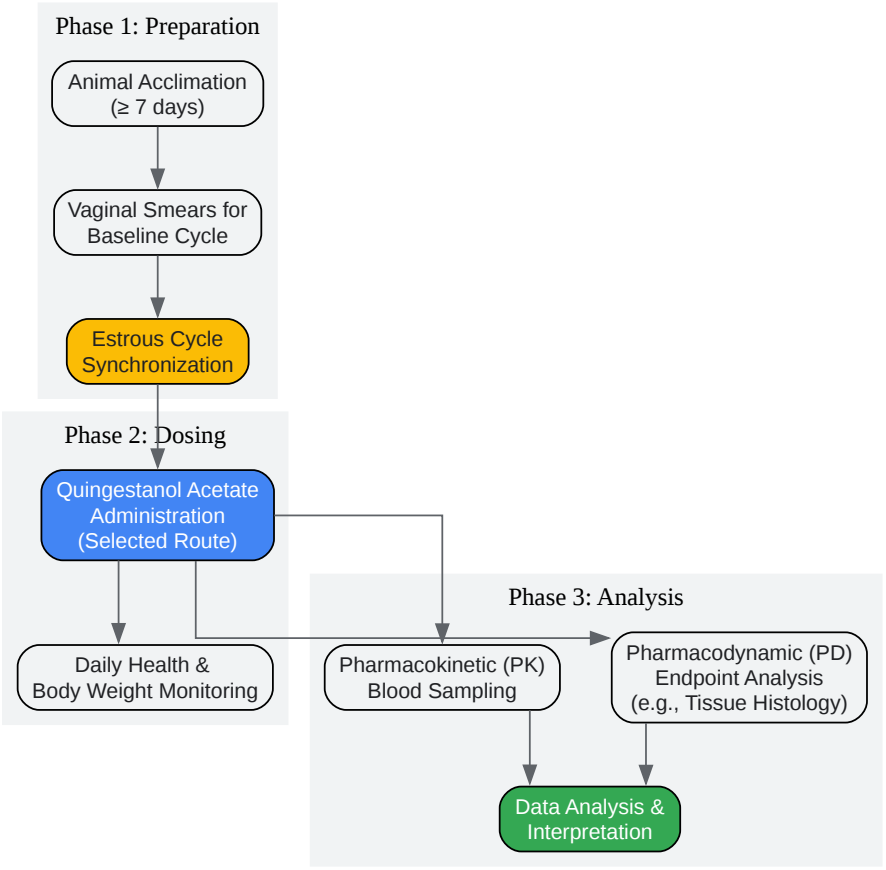
- Determine Daily Food Intake (FI): Measure the average daily food consumption (g/day) for your specific rodent strain and age.
- Calculate Dietary Dose: Use the following formula to determine the amount of QA to add per kilogram of chow.[4]
  - Diet Dose (mg/kg chow) = [Target Dose (mg/kg BW/day) * Animal BW (kg)] / Daily Food Intake (kg/day)
- Diet Preparation: Work with a reputable vendor to have the custom diet prepared.[4][22] They will grind standard chow, mix in the calculated amour ensure homogeneity.[4]
- Administration & Monitoring: Simply provide the medicated diet in the cage's food hopper. Regularly monitor food consumption and animal body we being achieved and to check for any effects on palatability.

Comparison of Administration Routes

Feature	Oral Gavage	Subcutaneous Injection	Dietary Admixt
Dose Accuracy	High	High	Moderate (depen
Absorption Speed	Rapid	Slow to Moderate	Variable
Animal Stress	High (acute)	Low to Moderate	Very Low
Labor Intensity	High	Moderate	Low (after diet pr
Best For	PK studies, acute dosing	Sustained release, poor oral bioavailability	Chronic/long-term

Part 3: Post-Administration & Analysis

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Generalized workflow for a rodent study involving **Quingestanol** Acetate.

Monitoring and Animal Welfare

Following administration, animals must be monitored according to the approved IACUC protocol.[5]

- Daily Checks: Observe animals for changes in behavior, posture, and general appearance.
- Body Weight: Record body weights at least twice weekly, or daily if toxicity is a concern. Weight loss exceeding 15-20% of baseline often requires i
- Clinical Signs: Note any adverse signs such as lethargy, ruffled fur, or changes in food/water intake.

Pharmacokinetic (PK) Sampling

Rodent PK studies are essential for understanding the absorption, distribution, metabolism, and excretion (ADME) of QA.[23][24]

- Blood Collection: Serial blood samples can be collected via tail vein, saphenous vein, or retro-orbital sinus (requires anesthesia). Terminal collectio
- Time Points: Select time points to capture the absorption phase, peak concentration (Cmax), and elimination phase. Given that QA is a prodrug, lat measure the active metabolite, norethisterone.[2]
- Tissue Distribution: At study termination, tissues can be collected to determine compound distribution.[24]

Pharmacodynamic (PD) Endpoints

PD endpoints measure the biological effect of QA. The choice of endpoint is study-dependent.

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- Reproductive Tissues: Uterine and ovarian weights, as well as histological analysis of the endometrium to assess progestational changes.[6]
- Hormone Levels: Measurement of serum progesterone, estrogen, and gonadotropins (LH, FSH) via ELISA or RIA.
- Behavioral Assessments: Evaluation of reproductive behaviors (e.g., lordosis) or other relevant behavioral paradigms.

By integrating robust administration protocols with careful experimental design and thorough post-procedure analysis, researchers can generate relia of **Quingestanol** Acetate in rodent models.

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